

# Azetidine Hydrochloride: A Technical Guide to Safe Handling and Emergency Procedures

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## Compound of Interest

Compound Name: Azetidine hydrochloride

Cat. No.: B120509

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This in-depth guide provides comprehensive safety protocols and handling procedures for **azetidine hydrochloride**. The following sections detail the chemical and physical properties, hazard identification, first aid measures, handling and storage protocols, and emergency procedures to ensure a safe laboratory environment.

## Chemical and Physical Properties

**Azetidine hydrochloride** is a white to off-white crystalline solid.[1][2] It is the hydrochloride salt of azetidine, a four-membered nitrogen-containing heterocycle.[3] This form enhances the compound's stability and solubility in water.[2][3] Due to its hygroscopic nature, it can absorb moisture from the air, which may lead to degradation.[3] Therefore, it should be stored in a dry environment.[3]




Table 1: Physical and Chemical Properties of **Azetidine Hydrochloride**

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>8</sub> ClN	[4][5][6]
Molecular Weight	93.55 g/mol	[4]
Appearance	White to off-white crystalline solid/powder	[1][2]
Melting Point	>300 °C	[2][7]
Solubility	Soluble in water	[3][6]
Flash Point	152 °C	[8]
Hygroscopicity	Hygroscopic	[3][6]

## Hazard Identification and GHS Classification

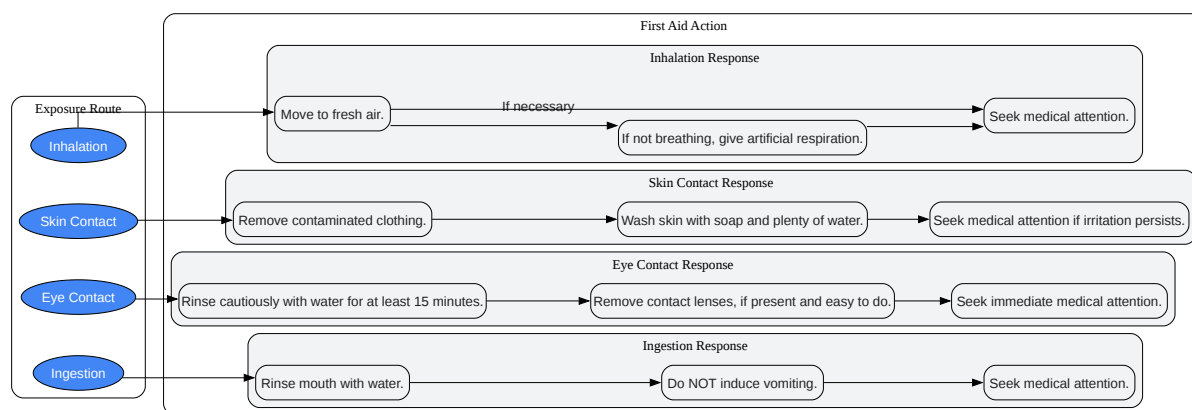
**Azetidine hydrochloride** is classified as an irritant. Direct contact can cause skin and serious eye irritation. Inhalation of dust may lead to respiratory tract irritation.

Table 2: GHS Hazard Classification for **Azetidine Hydrochloride**

Hazard Class	Hazard Category	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	 alt text	Warning
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	 alt text	Warning
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	 alt text	Warning

## First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure. The following diagram outlines the recommended procedures.



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First Aid Procedures for **Azetidine Hydrochloride** Exposure.

## Personal Protective Equipment (PPE)

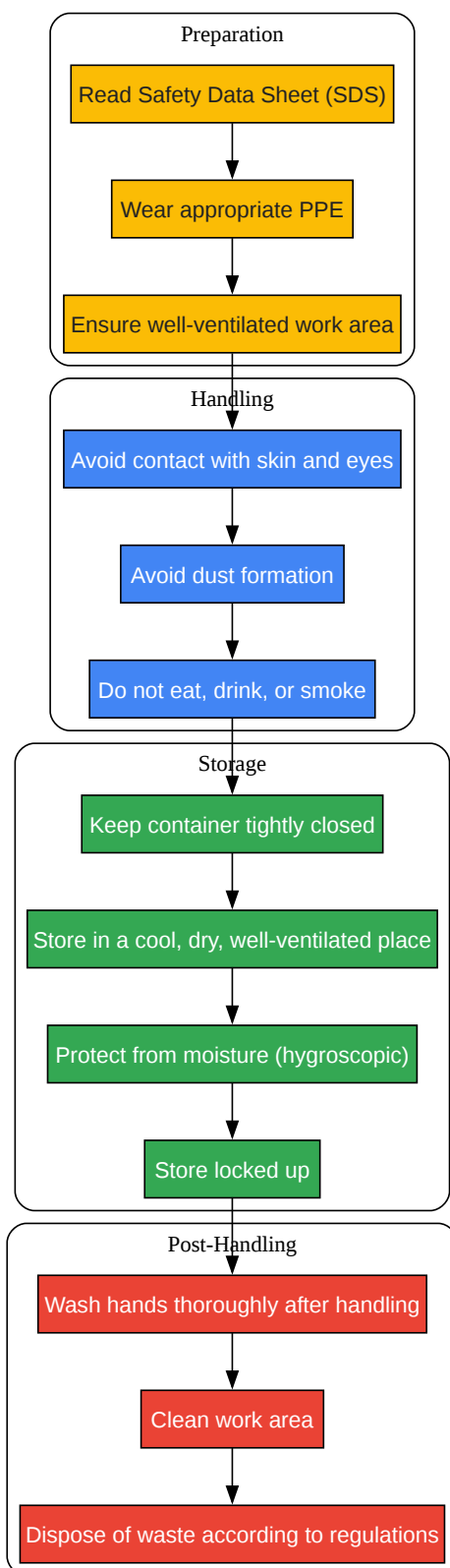
The use of appropriate PPE is mandatory when handling **azetidine hydrochloride** to minimize exposure risk.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against dust particles and splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.	Prevents skin contact and irritation.
Respiratory Protection	Use a NIOSH/MSHA approved respirator if ventilation is inadequate or for large spills.	Protects against inhalation of irritating dust.

## Safe Handling and Storage

Proper handling and storage practices are essential for maintaining the integrity of **azetidine hydrochloride** and ensuring personnel safety.

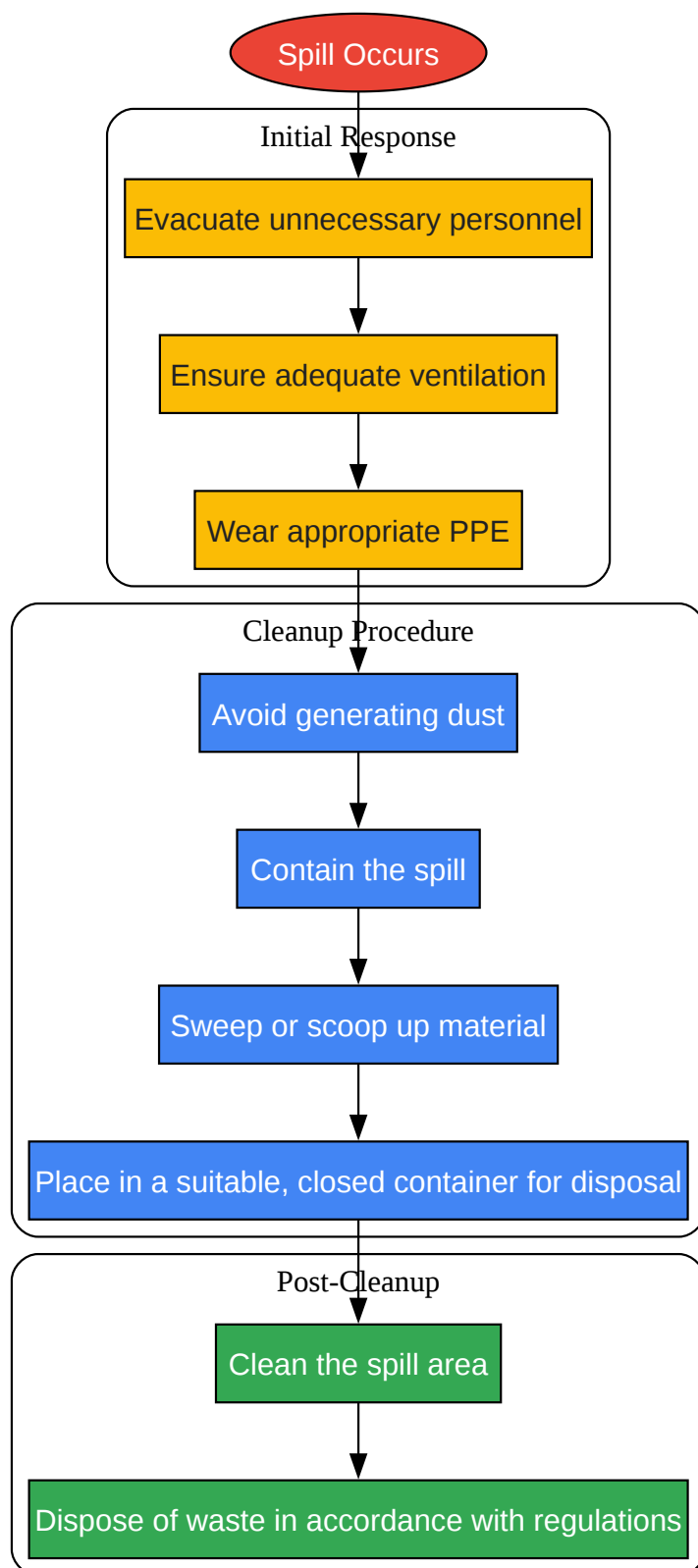


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Workflow for Safe Handling and Storage of **Azetidine Hydrochloride**.

## Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.



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Procedure for Responding to an **Azetidine Hydrochloride** Spill.

## Toxicological Information

The toxicological properties of **azetidine hydrochloride** have not been fully investigated. The available data indicates that it is an irritant to the skin, eyes, and respiratory system. No data is available on carcinogenicity, mutagenicity, or reproductive toxicity.

## Disposal Considerations

Dispose of **azetidine hydrochloride** and its containers in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the supplier. Always prioritize safety and adhere to established laboratory protocols.

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